

2-Fluoro-3-nitrobenzoic acid molecular weight

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Compound of Interest

Compound Name: 2-Fluoro-3-nitrobenzoic Acid

Cat. No.: B2588869

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An In-Depth Technical Guide to **2-Fluoro-3-nitrobenzoic Acid**: Properties, Synthesis, and Applications

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **2-Fluoro-3-nitrobenzoic acid** (CAS No. 317-46-4), a pivotal chemical intermediate for professionals in research, drug development, and agrochemical synthesis. We will explore its fundamental physicochemical properties, validated synthesis protocols, critical applications, and essential safety procedures, offering field-proven insights into its utility and handling.

Core Characteristics and Physicochemical Properties

2-Fluoro-3-nitrobenzoic acid is a substituted aromatic carboxylic acid. Its molecular structure, featuring both a fluorine atom and a nitro group, imparts unique electronic properties that make it a valuable and reactive building block in organic synthesis.[1] The fluorine atom enhances metabolic stability and bioavailability in derivative compounds, a highly desirable trait in pharmaceutical development.[1][2] The strong electron-withdrawing nature of both the nitro group and the fluorine atom significantly increases the acidity of the carboxylic acid compared to unsubstituted benzoic acid.[3]

This compound typically appears as an off-white to light yellow crystalline powder and is slightly soluble in water.[1][4][5] Its stability under standard conditions makes it a robust intermediate for various industrial reactions.[1]

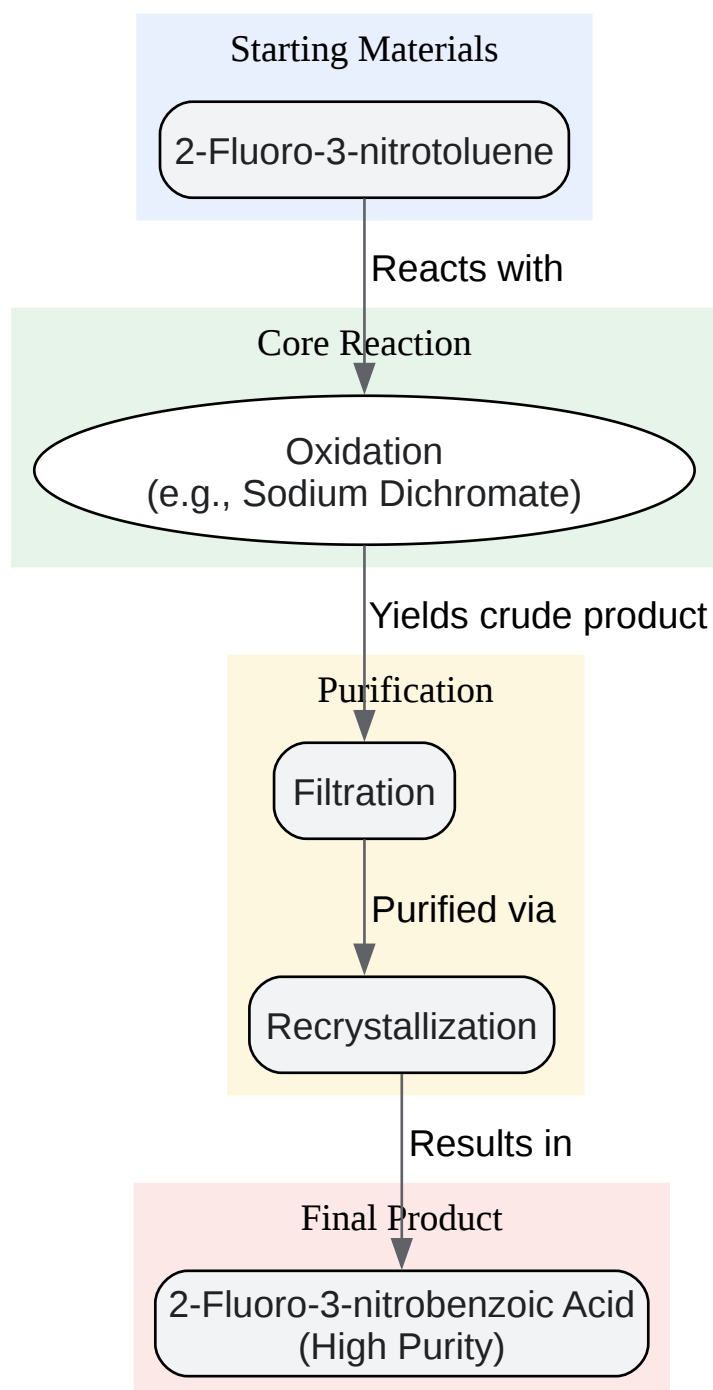
Table 1: Physicochemical Properties of **2-Fluoro-3-nitrobenzoic Acid**

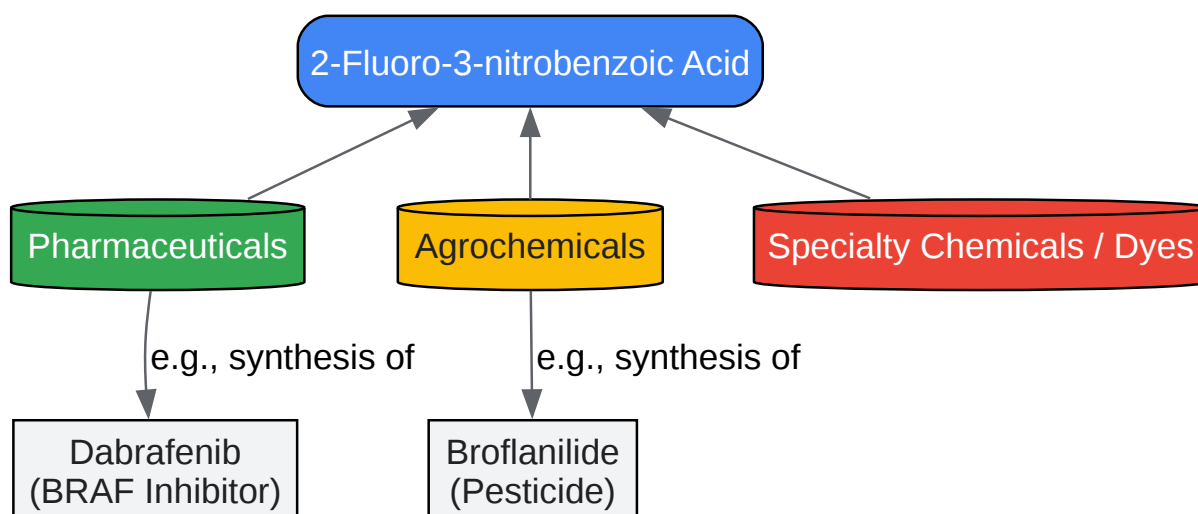
Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ FNO ₄	[1][6]
Molecular Weight	185.11 g/mol	[6][7][8][9]
CAS Number	317-46-4	[1][6]
Appearance	Off-white to light yellow powder	[1][4]
Melting Point	138 - 140 °C	[5][10]
Boiling Point	~347.6 - 404.6 °C	[1][5]
Density	~1.52 - 1.57 g/cm ³	[1][5]
Solubility	Slightly soluble in water	[4][5]

Synthesis Methodologies: A Protocol-Driven Approach

The synthesis of **2-Fluoro-3-nitrobenzoic acid** is critical for its availability in research and industry. Several effective routes have been established, with the choice of method often depending on the starting materials, desired scale, and safety considerations. A prevalent and high-yield method involves the oxidation of 2-fluoro-3-nitrotoluene.[4][10]

Diagram: General Synthesis Workflow





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